

# Methyl 3,5-dichlorobenzoate: A Technical Guide to Stability and Storage

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## Compound of Interest

Compound Name: **Methyl 3,5-dichlorobenzoate**

Cat. No.: **B165664**

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the stability and recommended storage conditions for **Methyl 3,5-dichlorobenzoate**. The information is intended to support researchers, scientists, and professionals in drug development in ensuring the integrity and reliability of this chemical compound in their work.

## Core Chemical and Physical Properties

**Methyl 3,5-dichlorobenzoate** is a white to off-white solid organic compound.<sup>[1]</sup> Its key identifiers and physical properties are summarized below for easy reference.

Property	Value	Source
CAS Number	2905-67-1	<a href="#">[1]</a>
Molecular Formula	C <sub>8</sub> H <sub>6</sub> Cl <sub>2</sub> O <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	205.03 g/mol	<a href="#">[1]</a>
Appearance	White to Off-White Solid	<a href="#">[1]</a>
Synonyms	3,5-Dichlorobenzoic Acid Methyl Ester; Benzoic acid, 3,5-dichloro-, methyl ester	<a href="#">[1]</a> <a href="#">[2]</a>

## Stability Profile

**Methyl 3,5-dichlorobenzoate** is considered stable under recommended storage conditions.[3]

No dangerous reactions have been reported under normal use.[4] However, it is important to be aware of substances and conditions that can affect its stability.

## Incompatible Materials

Contact with strong oxidizing agents should be avoided as they are incompatible with **Methyl 3,5-dichlorobenzoate**.[3][4]

## Hazardous Decomposition

Under fire conditions, the compound can decompose to produce hazardous substances, including carbon oxides and hydrogen chloride gas.[3]

## Recommended Storage and Handling

Proper storage and handling are crucial for maintaining the stability and integrity of **Methyl 3,5-dichlorobenzoate**.

Condition	Recommendation	Source
Temperature	2-8°C Refrigerator	[1][5]
Container	Store in original, tightly closed container.	[4]
Environment	Store in a cool, dry, well-ventilated area.	[6]
Handling	Wash hands thoroughly after handling. Avoid contact with skin and eyes. Use with adequate ventilation.	[4][6][7]

A solution of **Methyl 3,5-dichlorobenzoate** in methanol may be stored at ambient temperature (>5 °C).[8]

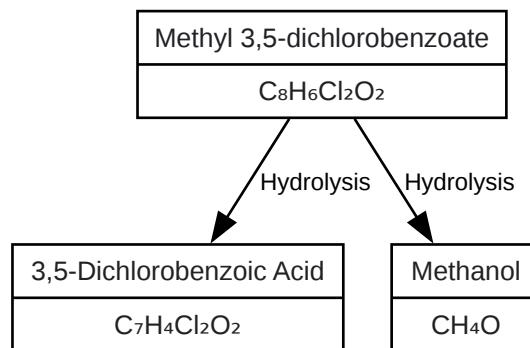
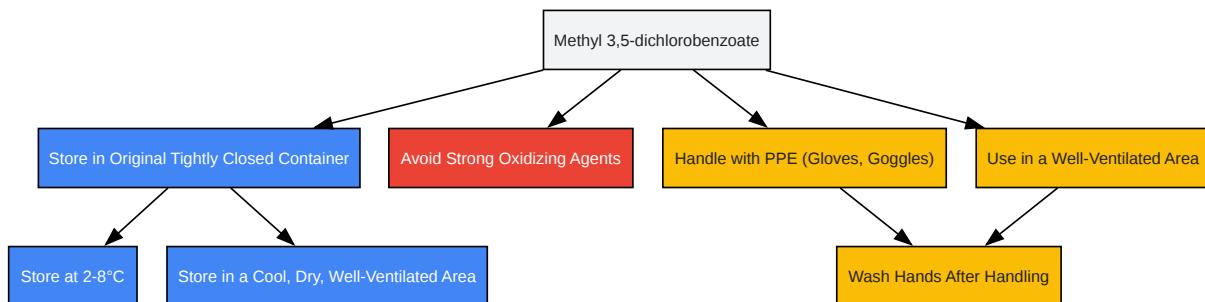


Figure 2: Postulated Primary Degradation Pathway

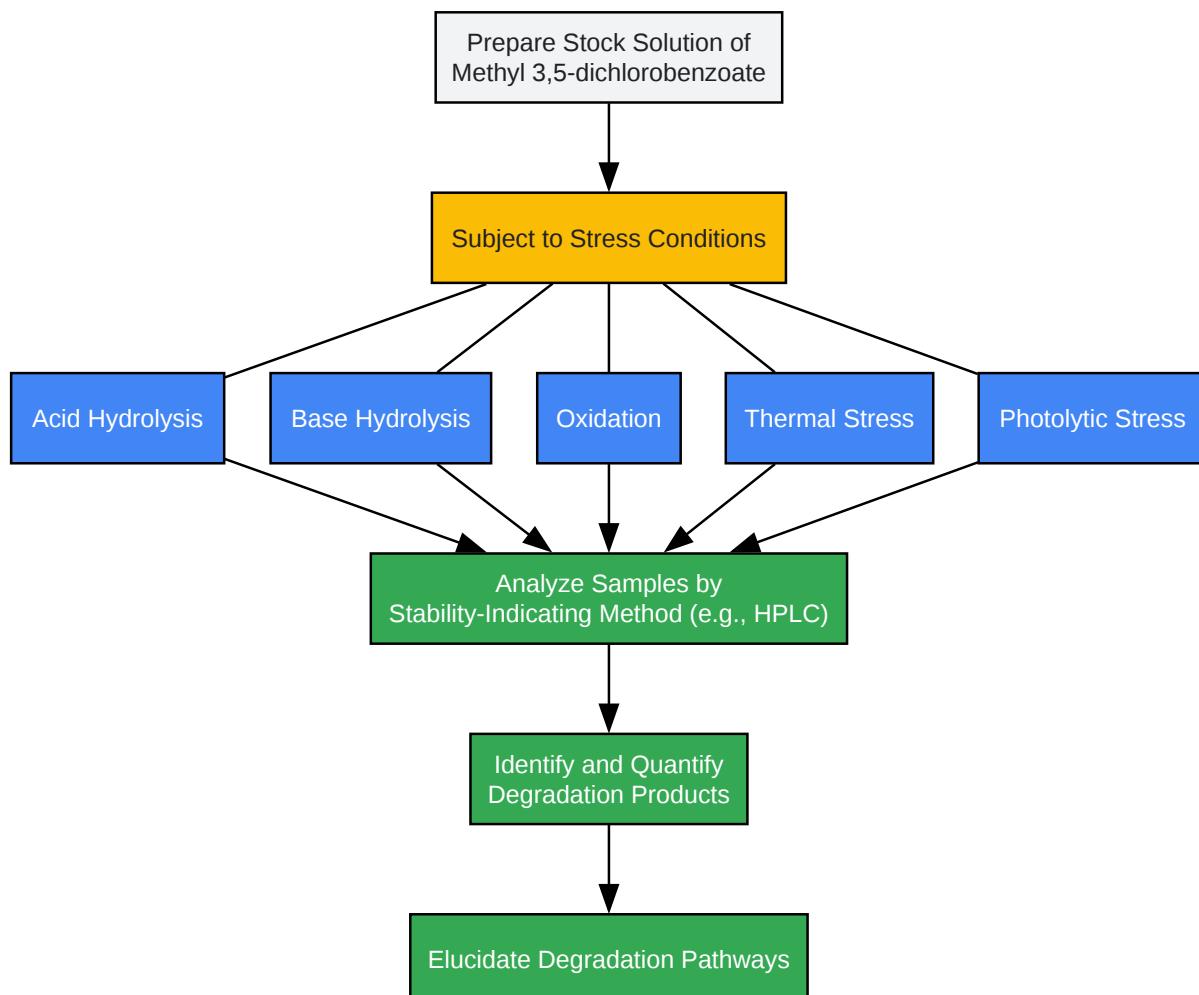


Figure 3: General Workflow for a Forced Degradation Study

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